

Application of WAY-312858 in Alopecia Models: Application Notes and Protocols

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Compound of Interest

Compound Name: WAY-312858

Cat. No.: B3470867

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Introduction

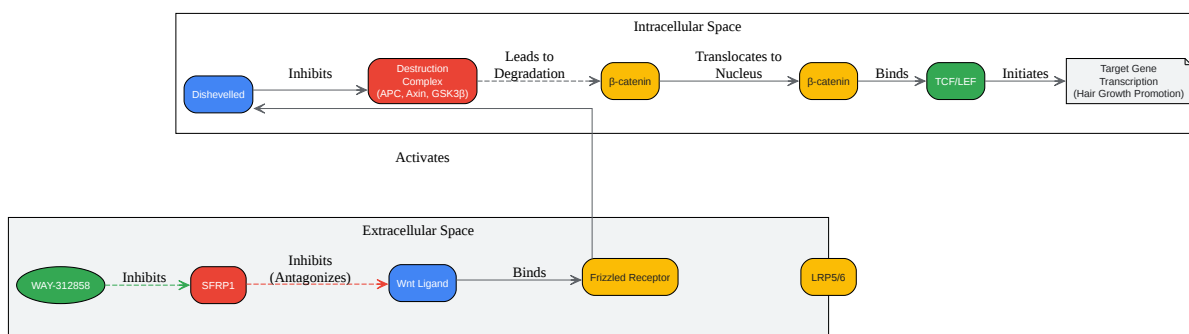
WAY-312858 is a small molecule inhibitor of Secreted Frizzled-Related Protein 1 (SFRP1), an endogenous antagonist of the Wnt signaling pathway.[1][2][3] The Wnt/ β -catenin signaling cascade is crucial for hair follicle development, growth, and cycling.[4] By inhibiting SFRP1, **WAY-312858** effectively activates Wnt signaling, which in turn stimulates dermal papilla cells and keratinocytes within the hair follicle.[2][3] This stimulation promotes the anagen (growth) phase of the hair cycle and has shown potential in preventing the miniaturization of hair follicles, a key feature of androgenetic alopecia.[2]

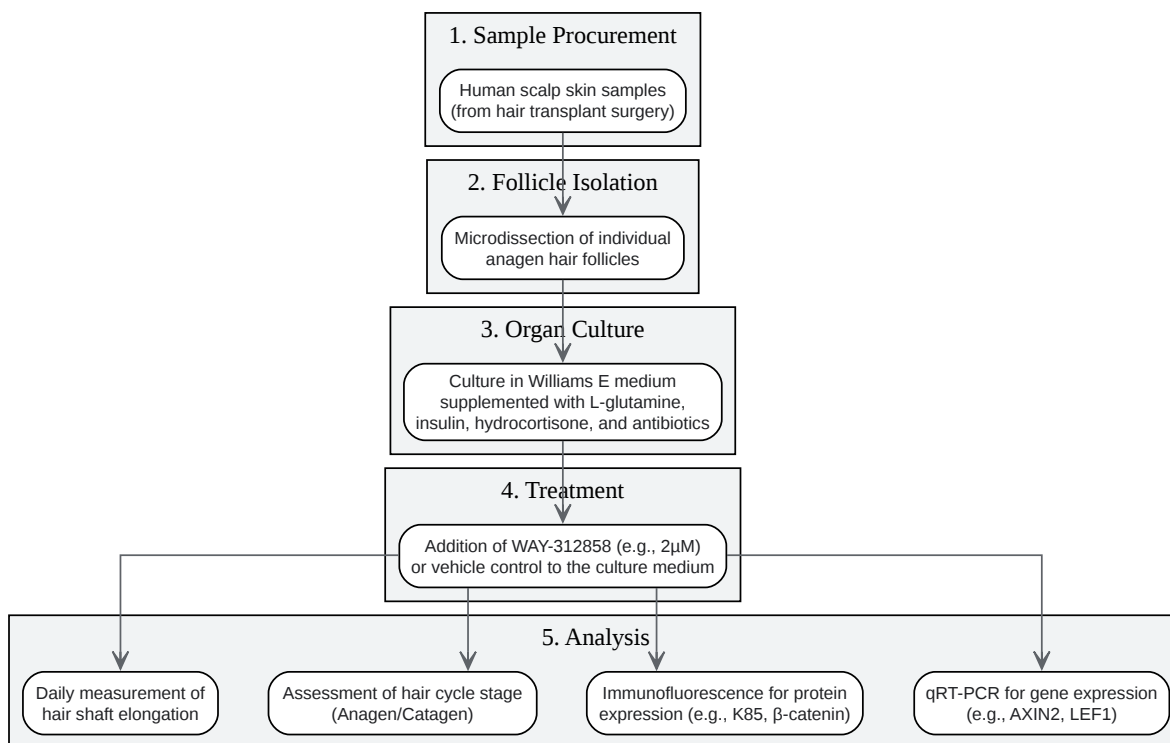
The primary application of **WAY-312858** in alopecia research has been demonstrated in ex vivo human hair follicle organ culture models.[1][5] These studies have provided significant insights into its mechanism of action and its potential as a therapeutic agent for hair loss. This document provides detailed application notes and protocols based on the available scientific literature.

Mechanism of Action: Wnt/ β -catenin Signaling Pathway

WAY-312858 functions by binding to SFRP1, preventing it from inhibiting the Wnt signaling pathway.[2] This leads to a more active Wnt signaling environment, promoting the anagen

phase of the hair cycle.[2]





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References

- 1. Identifying novel strategies for treating human hair loss disorders: Cyclosporine A suppresses the Wnt inhibitor, SFRP1, in the dermal papilla of human scalp hair follicles -

PMC [pmc.ncbi.nlm.nih.gov]

- 2. nbinno.com [nbinno.com]
- 3. Osteoporosis drug found to stimulate hair follicle growth - Juta MedicalBrief [medicalbrief.co.za]
- 4. researchgate.net [researchgate.net]
- 5. hairlosscure2020.com [hairlosscure2020.com]
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